

# Introduction: The Maillard Reaction and the Significance of Methional

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylmercapto-  
propionaldehyde

Cat. No.: B1268107

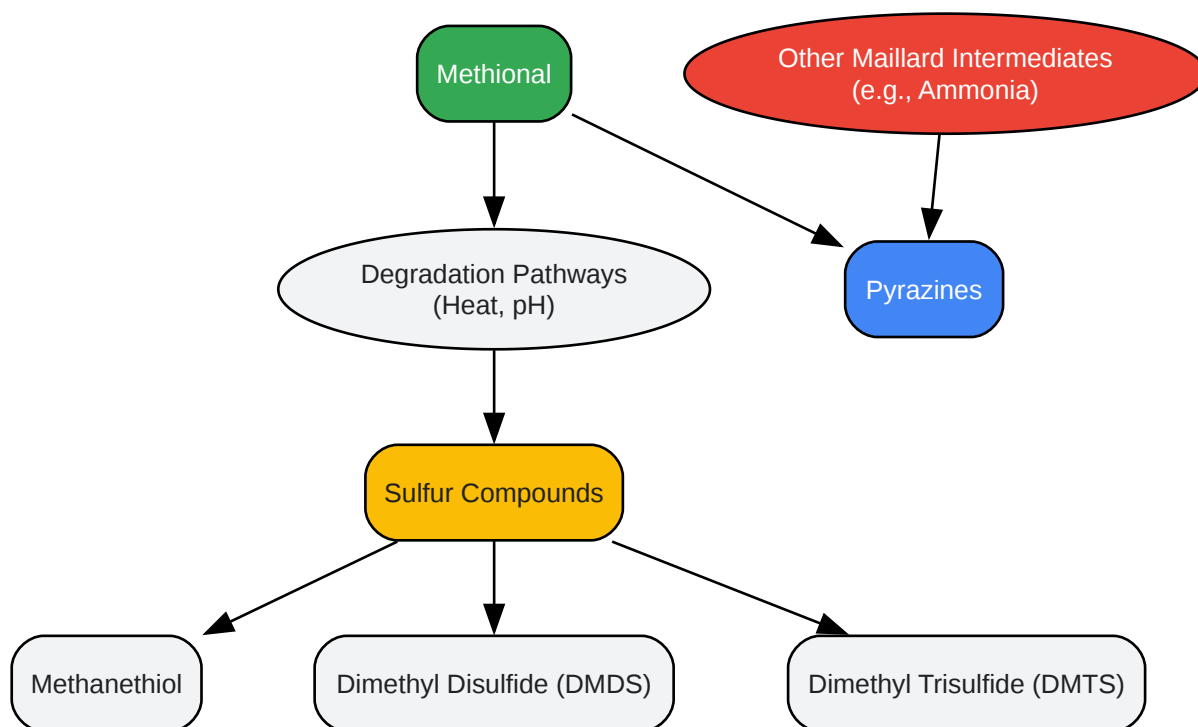
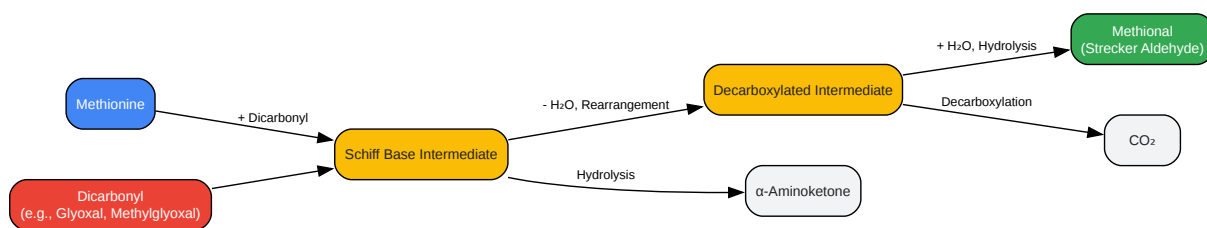
[Get Quote](#)

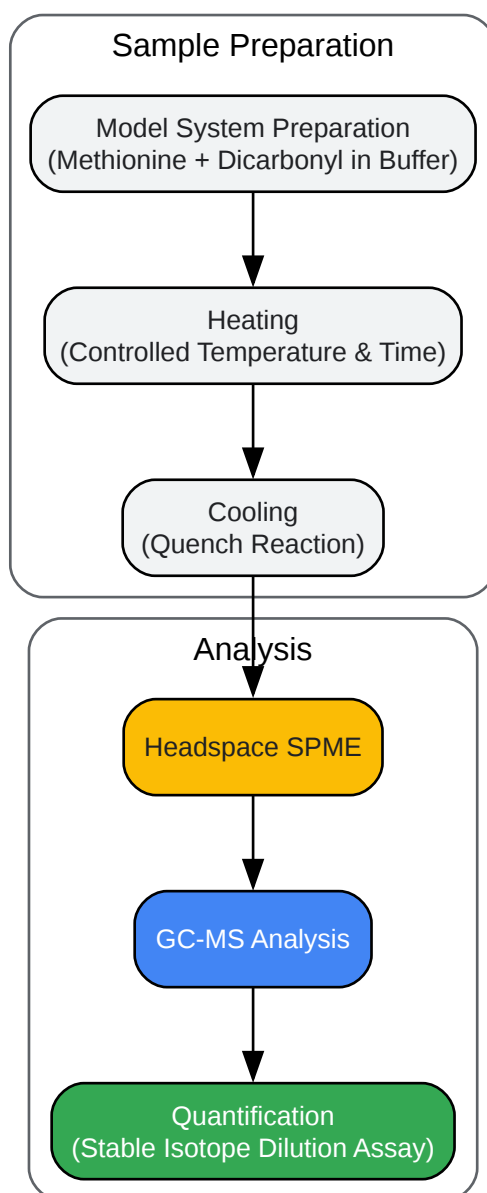
The Maillard reaction, a non-enzymatic browning reaction between amino acids and reducing sugars, is fundamental to the development of color, flavor, and aroma in thermally processed foods. A key contributor to the characteristic savory and potato-like aroma of many cooked foods is methional (3-(methylthio)propanal). This sulfur-containing aldehyde is formed through the Strecker degradation of the essential amino acid methionine. Due to its extremely low odor threshold, even minute quantities of methional can significantly influence the sensory profile of a food product. This guide explores the intricate mechanisms of methional's involvement in the Maillard reaction, its subsequent chemical transformations, and the analytical methodologies used for its study.

## Formation of Methional: The Strecker Degradation Pathway

Methional is a primary product of the Strecker degradation of methionine, a crucial step in the advanced stages of the Maillard reaction. This reaction involves the interaction of an  $\alpha$ -amino acid with a dicarbonyl compound, which is an intermediate product of the Maillard reaction. The process results in the oxidative deamination and decarboxylation of the amino acid, yielding an aldehyde with one less carbon atom—the Strecker aldehyde—and an  $\alpha$ -aminoketone.

The formation of methional is influenced by several factors, including temperature, pH, and the specific types of amino acids and reducing sugars present. The reaction is generally favored at higher temperatures and under neutral to slightly alkaline conditions.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Introduction: The Maillard Reaction and the Significance of Methional]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1268107#role-of-methional-in-maillard-reaction\]](https://www.benchchem.com/product/b1268107#role-of-methional-in-maillard-reaction)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)